

polythionic acid SCC susceptibility different stainless steels

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PASCC Susceptibility of Stainless Steels

The table below summarizes the PASCC susceptibility of various stainless steels and nickel alloys, based on experimental data and industrial case studies [1] [2] [3].

Material Type / Grade	Key Compositional Features	Sensitization & PASCC Susceptibility	Key Experimental & Field Observations
Standard Austenitic (304/304H)	~18% Cr, ~8% Ni, Higher C (>0.03%)	High Susceptibility [4] [5] [6]	Susceptible to rapid sensitization at 450-900°C; prone to intergranular PASCC [3] [5].
Standard Austenitic (316/316L)	~18% Cr, ~10% Ni, ~2% Mo, Lower C (L grade)	Moderate to High Susceptibility (L grade offers better resistance)	Lower carbon content slows sensitization; remains susceptible with prolonged high-temp exposure [3].
Stabilized Austenitic (321)	Ti addition	Lower Susceptibility (when properly stabilized)	Ti/Cb forms carbides, slowing Cr depletion; requires 1000-4000+ hours at 427-927°C to sensitize [2] [3].

Material Type / Grade	Key Compositional Features	Sensitization & PASCC Susceptibility	Key Experimental & Field Observations
Stabilized Austenitic (347/347H)	Nb (Cb) addition	Lower Susceptibility (when properly stabilized)	Excellent long-term stability; Nb slows sensitization but can occur after long-term exposure (e.g., 762°C) [2] [6].
Low-Carbon Austenitic (304L, 316L)	Carbon < 0.03%	Moderate Susceptibility	Shifts sensitization curve to longer times; not immune to PASCC with extended high-temp exposure [1] [2] [3].
Austenitic Castings (CF-8C, CF-3 Mod.)	High Cr, Ni, C; some with controlled ferrite	Low Susceptibility (with high ferrite content)	Excellent PASCC resistance with low C, high ferrite content (>~20%); ferrite suppresses austenite sensitization [1].
Weld Deposited Metals (308L, 309NbL)	Low C, high ferrite content	Low Susceptibility	Excellent PASCC resistance due to high ferrite content; ferrite content is critical for IGSCC resistance [1].
High-Nickel Alloys (Alloy 800, 825)	High Ni, Fe, Cr	Susceptible	Can sensitize and suffer PASCC; not a guaranteed preventive measure [2] [3].

Experimental Protocols for PASCC Evaluation

The experimental methods for evaluating PASCC susceptibility focus on creating the conditions for cracking and then assessing the damage.

Key Test Environment and Specimen Preparation

A widely used method involves exposing sensitized specimens to an acidified **potassium tetrathionate (K₂S₄O₆) solution**, which simulates the presence of polythionic acids [1]. Another common test solution

contains **thiosulfate anions** ($S_2O_3^{2-}$) [3]. The standard **acidified copper sulfate test** (per ASTM A262 Practice E) can also be used for quality control, as its sensitization range overlaps with that of polythionic acid [2].

Specimens must be **sensitized** before testing by heat-treating within the **450-900°C range** to precipitate chromium carbides at grain boundaries [3]. Applied or residual **tensile stress** is required, introduced via U-bend specimens, C-rings, or constant load tests [7] [8].

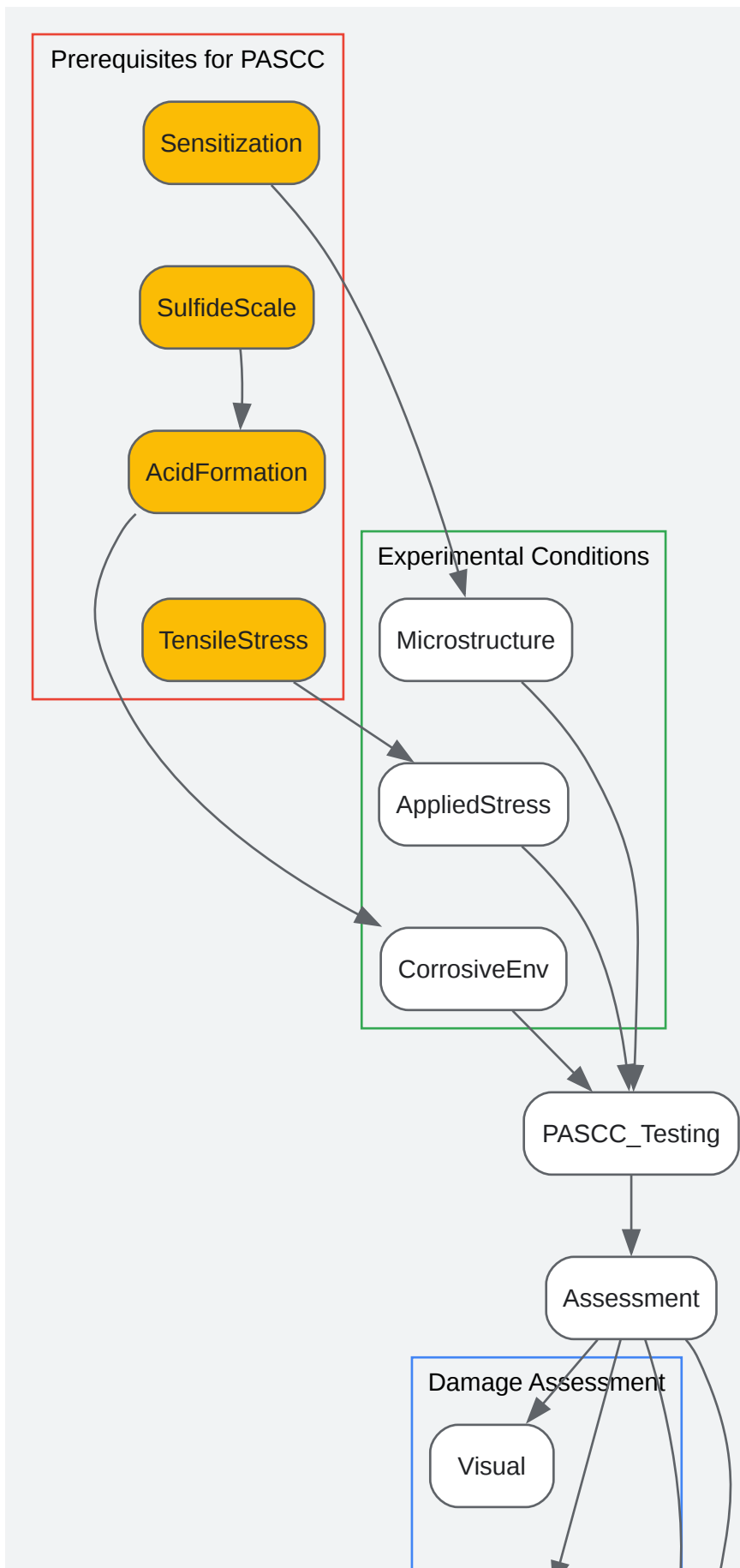
Damage Assessment and Analysis

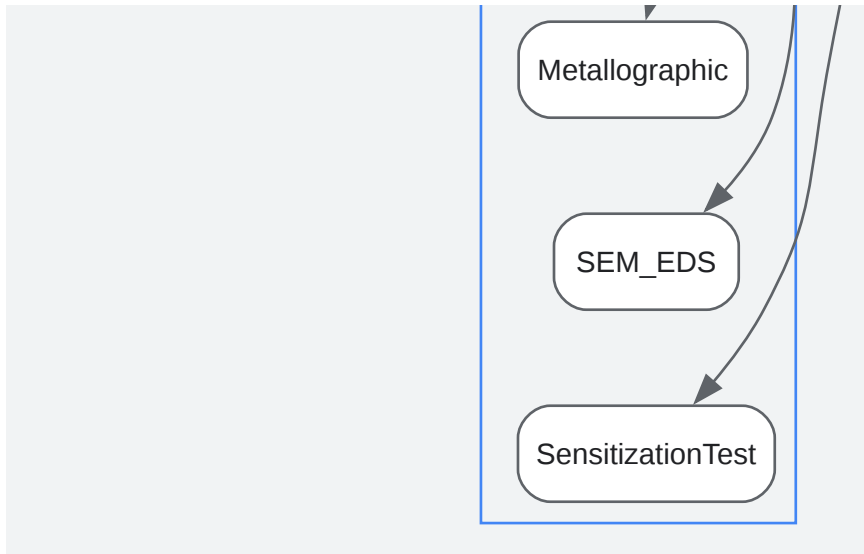
After exposure, samples are examined for cracks. The primary analysis involves:

- **Metallographic Examination:** Polished cross-sections are examined under a microscope. The hallmark of PASCC is **intergranular cracking** (cracks following grain boundaries), often with branching and grain fallout [4] [3].
- **Fractography:** Scanning Electron Microscopy (SEM) of the fracture surface reveals a **"rock candy" appearance**, characteristic of intergranular fracture [3] [6].
- **Microchemical Analysis:** Energy Dispersive X-ray Spectroscopy (EDS) can detect **sulfur** in crack deposits, confirming the role of the corrosive agent [4] [6].
- **Sensitization Confirmation:** A standard test like **ASTM A262 Practice A (Oxalic Acid Etch)** is performed to confirm a "ditched" microstructure indicative of sensitization [3].

PASCC Mechanism and Experimental Workflow

The diagram below illustrates the PASCC mechanism and its experimental evaluation workflow.





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Key Factors Influencing PASCC Susceptibility

The data indicates that PASCC susceptibility is not a simple yes/no for each grade but is governed by a few critical metallurgical and environmental factors.

- **Sensitization is a Prerequisite:** The single most important factor is the **sensitized microstructure**, where chromium carbides precipitate at grain boundaries, creating chromium-depleted zones that are anodic and susceptible to attack [4] [3]. This occurs when the material is exposed to the temperature range of **approximately 400-900°C (752-1652°F)** for a sufficient time [3] [5].
- **The Critical Role of Composition:**
 - **Carbon Content:** Lower carbon grades (L grades) and stabilized grades (with Ti or Nb) are more resistant because they slow down the kinetics of chromium carbide formation, shifting the time-temperature-sensitization curve to longer times [1] [2] [3].
 - **Ferrite Content:** In castings and weld metals, a **higher ferrite content** significantly improves PASCC resistance. Ferrite provides a fast diffusion path for chromium, preventing its depletion at austenite grain boundaries [1].
- **The Formation of Polythionic Acid:** The corrosive environment is created during shutdowns. Sulfide scale (e.g., FeS) formed during operation reacts with **oxygen and moisture** (from air and water washing) to produce polythionic acids (H₂S_xO_n) [7] [3] [5]. Therefore, equipment is most vulnerable during out-of-service periods.

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References

1. of Austenitic Polythionic ... Acid SCC Resistance Stainless Steel [jstage.jst.go.jp]
2. Stress Corrosion Cracking Susceptibility Of Stainless ... | CoLab Steels [colab.ws]
3. Polythionic Acid Stress Corrosion Cracking of Austenitic ... [corrosionpedia.com]
4. Polythionic SCC - Structural Integrity Materials Services [si-materialslab.com]
5. Question 20: When is it appropriate to neutralize austenitic... [afpm.org]
6. Polythionic Acid Stress Corrosion Cracking of a 347H ... [linkedin.com]
7. Polythionic Acid Stress Corrosion Cracking (PASCC) [inspectioneering.com]
8. Chloride Stress Corrosion Cracking - SSINA [ssina.com]

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